

# Application Notes and Protocols for High-Efficiency Non-Fullerene Organic Solar Cells

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## Compound of Interest

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## Introduction

For decades, fullerene derivatives were the primary electron acceptors in organic solar cells (OSCs). However, their limitations, such as weak absorption in the visible spectrum and limited energy level tunability, capped the power conversion efficiencies (PCEs) of OSCs. The emergence of non-fullerene acceptors (NFAs) has revolutionized the field, leading to a rapid increase in PCEs to over 19%.<sup>[1]</sup> NFAs offer significant advantages, including strong and broad absorption, tunable energy levels, and high crystallinity, which have been instrumental in achieving these high efficiencies.<sup>[2][3]</sup>

These application notes provide a detailed overview of the key device architectures for high-efficiency non-fullerene organic solar cells (NF-OSCs), including conventional, inverted, and tandem structures. Detailed protocols for the fabrication and characterization of these devices are also presented to guide researchers in this field.

## Device Architectures for Non-Fullerene Organic Solar Cells

The architecture of an organic solar cell is crucial for efficient charge extraction and overall performance. The three primary device architectures are conventional, inverted, and tandem.

### Conventional Architecture

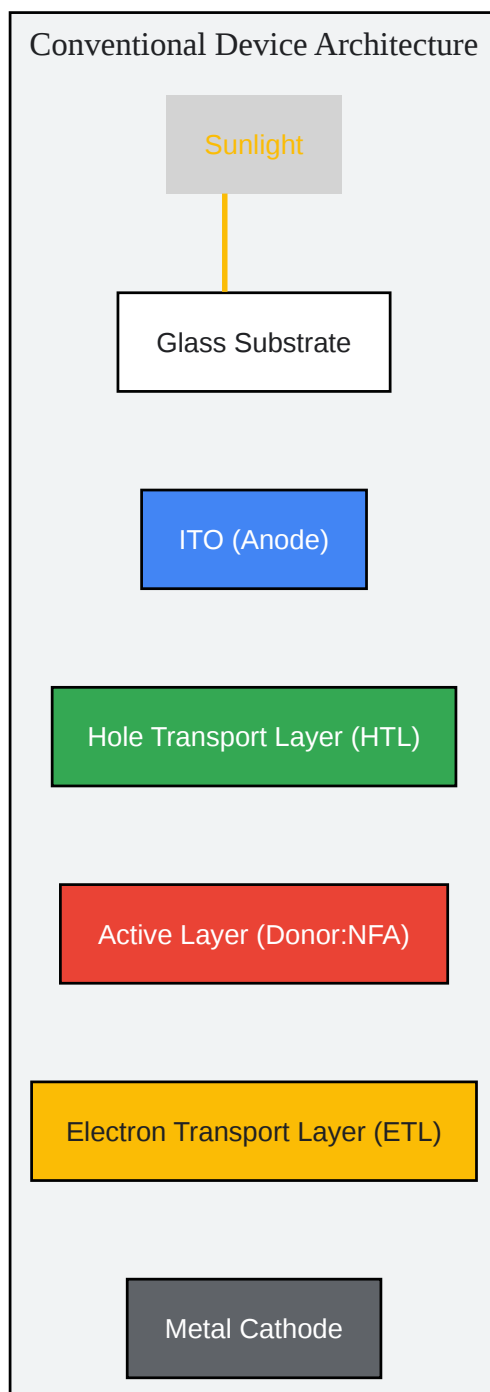
The conventional, or standard, device architecture is one of the most common structures for OSCs. In this configuration, the layers are deposited sequentially on a transparent conductive oxide (TCO) coated substrate, typically Indium Tin Oxide (ITO) on glass. The ITO serves as the anode. A hole transport layer (HTL) is deposited on the ITO, followed by the photoactive layer (a bulk heterojunction blend of a donor and a non-fullerene acceptor), an electron transport layer (ETL), and finally a low work function metal cathode.[4]

#### Advantages:

- Well-established fabrication processes.
- A wide variety of available and well-studied hole transport materials.

#### Disadvantages:

- The low work function cathode (e.g., Ca, Al) is susceptible to oxidation, leading to poor device stability.
- The acidic nature of some commonly used HTLs, like PEDOT:PSS, can etch the ITO, degrading device performance.[5]



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Caption: Schematic of a conventional NF-OSC device architecture.

## Inverted Architecture

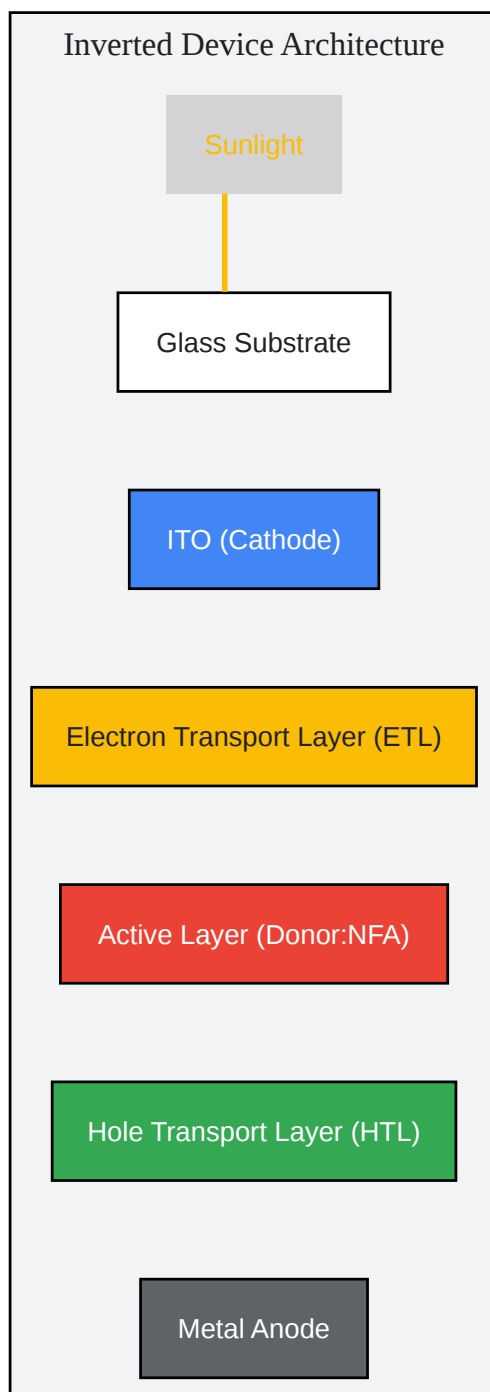
To address the stability issues of the conventional architecture, the inverted structure was developed. In this configuration, the polarity of the electrodes is reversed. The ITO acts as the cathode, and a high work function metal (e.g., Ag, Au) serves as the anode. An ETL is deposited on the ITO, followed by the active layer, the HTL, and finally the metal anode.[4][6]

### Advantages:

- Improved device stability due to the use of a more stable, high work function metal anode.[7]
- Avoids the use of acidic PEDOT:PSS directly on the ITO.
- Often leads to higher power conversion efficiencies compared to conventional counterparts.  
[6]

### Disadvantages:

- Can be more sensitive to the processing of the ETL.
- Requires careful selection of interfacial materials to ensure efficient charge transport.



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Caption: Schematic of an inverted NF-OSC device architecture.

## Tandem Architecture

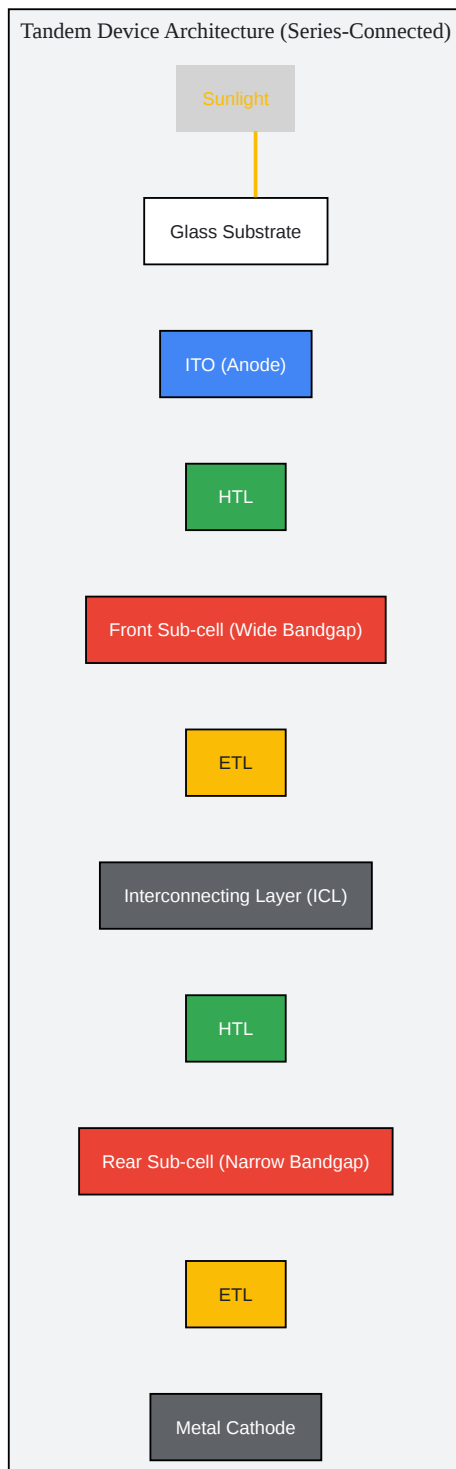
Tandem solar cells consist of two or more sub-cells connected in series or parallel, with each sub-cell designed to absorb a different part of the solar spectrum.<sup>[8]</sup> This architecture is a highly effective strategy for reducing thermalization losses and broadening the photon response range, thereby increasing the overall efficiency.<sup>[9]</sup> In a series-connected tandem cell, a wide bandgap front cell absorbs high-energy photons, while a narrow bandgap rear cell absorbs lower-energy photons that pass through the front cell.<sup>[10]</sup> The sub-cells are connected by an interconnecting layer (ICL) that facilitates the recombination of electrons from one sub-cell with holes from the other.<sup>[8]</sup>

### Advantages:

- Higher theoretical efficiency limit compared to single-junction cells.
- Reduced thermalization losses and more efficient utilization of the solar spectrum.<sup>[9]</sup>
- High open-circuit voltages (Voc) can be achieved, as the Voc of the tandem cell is the sum of the Voc of the individual sub-cells.

### Disadvantages:

- More complex device structure and fabrication process.
- Requires careful current matching between the sub-cells for optimal performance in a series connection.
- The interconnecting layer must be highly transparent and have excellent charge recombination properties.<sup>[9]</sup>



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Caption: Schematic of a tandem NF-OSC device architecture.

## Performance Data of High-Efficiency NF-OSCs

The following table summarizes the performance parameters of representative high-efficiency NF-OSCs with different device architectures.

Device Architect ure	Donor:Ac ceptor System	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)	Referenc e
Convention al	PBDB-T:IT-M	0.88	17.5	68.0	10.5	N/A
Inverted	PBDB-T:IT-M	0.91	17.3	72.0	11.3	<a href="#">[7]</a>
Inverted	DC-IDT2F-based	N/A	N/A	N/A	3.08	
Tandem (Series)	PBDB-T:F-M // PTB7-Th:NOBDT	1.71	11.72	70.0	14.11	<a href="#">[9]</a>
Tandem (Parallel)	PBDTTT-E-T:IEICO	N/A	17.92	N/A	>11	<a href="#">[11]</a>

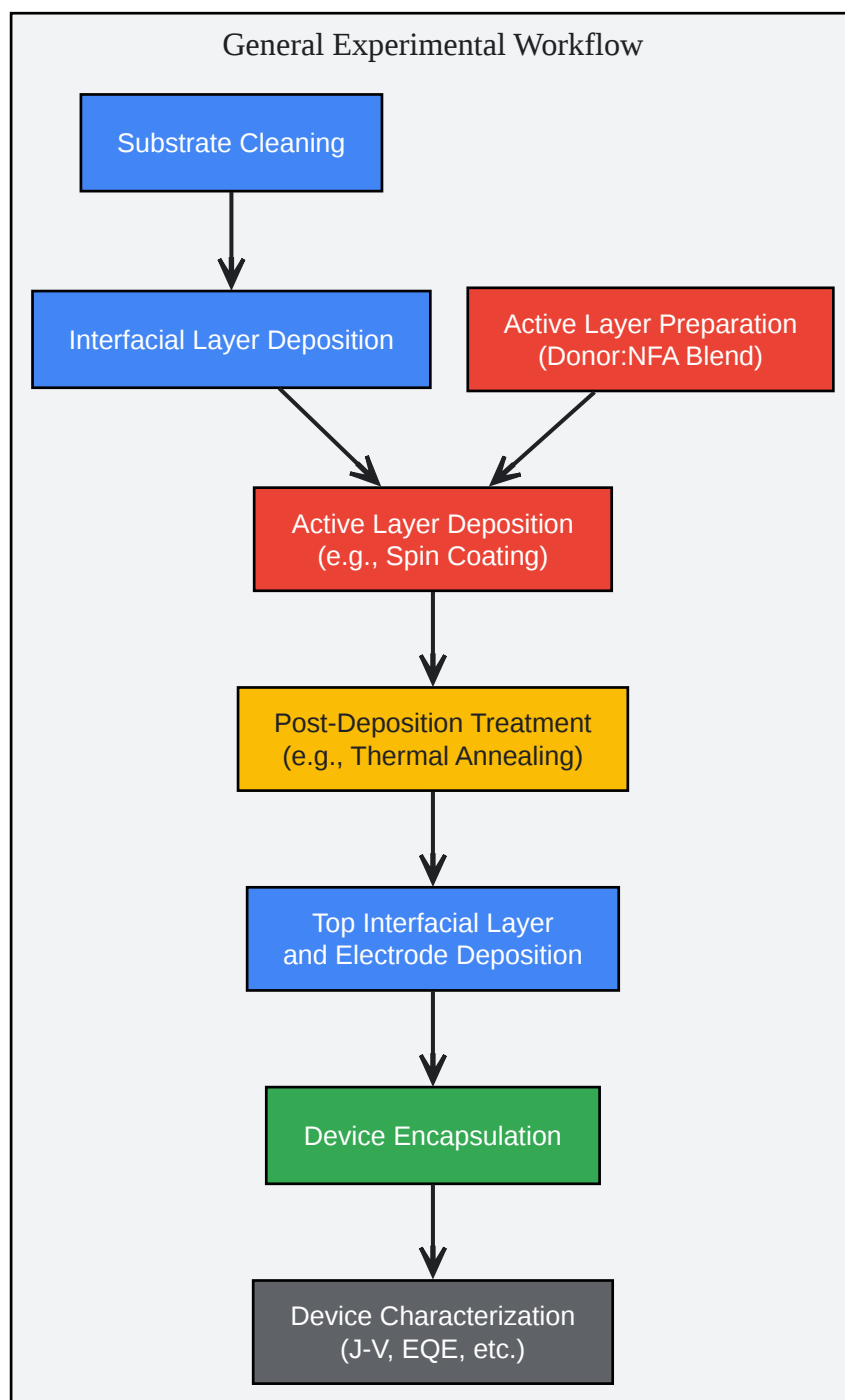
Note: The performance of organic solar cells can vary significantly depending on the specific materials used, fabrication conditions, and measurement protocols. The data presented here are for illustrative purposes.

## Experimental Protocols

This section provides detailed protocols for the fabrication and characterization of NF-OSCs.

## General Workflow for NF-OSC Fabrication and Characterization





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Caption: General workflow for the fabrication and characterization of NF-OSCs.

## Detailed Fabrication Protocol for an Inverted NF-OSC

This protocol describes the fabrication of an inverted NF-OSC with the structure:

Glass/ITO/ZnO/PBDB-T:IT-M/MoO<sub>3</sub>/Ag.[7]

### 1. Substrate Preparation:

- Patterned ITO-coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- The substrates are then dried with a nitrogen gun and treated with UV-ozone for 20 minutes to improve the wettability and work function of the ITO surface.

### 2. Electron Transport Layer (ETL) Deposition:

- A ZnO precursor solution is prepared by dissolving zinc acetate dihydrate and ethanolamine in 2-methoxyethanol.
- The ZnO solution is spin-coated onto the cleaned ITO substrates at 4000 rpm for 30 seconds.
- The films are then annealed at a low temperature (e.g., 150°C) for 10 minutes in air.

### 3. Active Layer Deposition:

- The donor polymer (e.g., PBDB-T) and the non-fullerene acceptor (e.g., IT-M) are dissolved in a suitable solvent like chlorobenzene or chloroform with a specific weight ratio (e.g., 1:1).
- A small amount of an additive, such as 1,8-diiodooctane (DIO) or 1-chloronaphthalene (CN), is often added to the blend solution to optimize the morphology of the active layer.[6]
- The blend solution is then spin-coated on top of the ZnO layer in a nitrogen-filled glovebox.
- The film is subsequently annealed at an optimal temperature (e.g., 100-150°C) for a specific duration (e.g., 10 minutes) to enhance the crystallinity and phase separation.

### 4. Hole Transport Layer (HTL) and Anode Deposition:

- A thin layer of Molybdenum trioxide (MoO<sub>3</sub>) (e.g., 10 nm) is thermally evaporated on top of the active layer under high vacuum (e.g.,  $< 10^{-6}$  Torr).
- Finally, a thick layer of Silver (Ag) or Gold (Au) (e.g., 100 nm) is thermally evaporated as the top anode to complete the device.

## Device Characterization Protocols

### 1. Current Density-Voltage (J-V) Measurement:

- The J-V characteristics of the fabricated devices are measured using a solar simulator under AM 1.5G illumination at 100 mW/cm<sup>2</sup>.
- The light intensity is calibrated using a standard silicon reference cell.
- Key performance parameters such as open-circuit voltage (Voc), short-circuit current density (Jsc), fill factor (FF), and power conversion efficiency (PCE) are extracted from the J-V curves.

### 2. External Quantum Efficiency (EQE) Measurement:

- The EQE, which is the ratio of the number of charge carriers collected to the number of incident photons at a specific wavelength, is measured using a dedicated EQE system.
- This system typically consists of a light source (e.g., Xenon lamp), a monochromator, a chopper, and a lock-in amplifier.
- The Jsc obtained from the integration of the EQE spectrum with the AM 1.5G solar spectrum should be consistent with the Jsc measured from the J-V curve.

### 3. Morphological Characterization:

- The morphology of the active layer, which is critical for device performance, can be characterized using various techniques.<sup>[1]</sup>
- Atomic Force Microscopy (AFM): To investigate the surface topography and phase separation.
- Transmission Electron Microscopy (TEM): To visualize the bulk heterojunction morphology in cross-section.
- Grazing-Incidence Wide-Angle X-ray Scattering (GIWAXS): To study the molecular packing and orientation of the donor and acceptor materials.

## Conclusion

The development of non-fullerene acceptors has propelled the field of organic solar cells to new heights of efficiency. Understanding and optimizing the device architecture is paramount to fully harnessing the potential of these new materials. The inverted architecture offers a promising path towards stable and efficient single-junction devices, while the tandem architecture provides a clear strategy for surpassing the Shockley-Queisser limit for single-junction cells. The protocols and data presented in these application notes serve as a valuable resource for researchers working to advance the field of non-fullerene organic solar cells.

Further innovations in materials design, interfacial engineering, and large-area fabrication techniques will be crucial for the commercialization of this promising renewable energy technology.[12][13]

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